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optimizing Piflufolastat F 18 image reconstruction parameters

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Compound of Interest		
Compound Name:	Piflufolastat	
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Piflufolastat F 18 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with detailed guidance on optimizing image reconstruction parameters for **Piflufolastat** F 18 PET scans.

Frequently Asked Questions (FAQs)

Q1: What are the most common iterative reconstruction algorithms used for **Piflufolastat** F 18 PET imaging?

A1: The most widely used iterative reconstruction algorithm for PET imaging, including with **Piflufolastat** F 18, is Ordered Subset Expectation Maximization (OSEM). More advanced algorithms like Block Sequential Regularized Expectation Maximization (BSREM), which can improve image contrast while reducing noise, are also increasingly available and utilized. The joint EANM/SNMMI procedure guideline for PSMA PET imaging recommends adherence to quality control and accreditation frameworks like EANM Research Ltd. (EARL), which ensures comparability of quantitative results across different centers.[1][2]

Q2: How do the number of iterations and subsets in OSEM reconstruction affect **Piflufolastat** F 18 image quality?

A2: In OSEM reconstruction, the number of iterations and subsets are critical parameters that influence the final image quality.

Troubleshooting & Optimization





- Iterations: Increasing the number of iterations generally leads to higher contrast and better
 recovery of activity in small lesions. However, it also amplifies image noise. For quantitative
 accuracy, it's crucial to find a balance, as too few iterations can lead to underestimation of
 SUVmax, while too many can increase noise and potentially introduce artifacts.
- Subsets: The number of subsets accelerates the reconstruction process. A higher number of subsets can lead to faster convergence, but may also increase image noise.

The optimal combination of iterations and subsets aims to achieve a balance between contrast, noise, and quantitative accuracy. While specific values can be scanner-dependent, a common starting point for OSEM in clinical practice is around 2-4 iterations and 16-32 subsets.

Q3: What is the role of post-reconstruction filtering in **Piflufolastat** F 18 PET imaging?

A3: Post-reconstruction filtering, typically using a Gaussian filter, is applied to reduce image noise. The filter's strength is defined by its full width at half maximum (FWHM). A larger FWHM will result in a smoother image with less noise, but it can also blur small lesions and reduce the measured maximum standardized uptake value (SUVmax). The choice of the FWHM is a trade-off between noise reduction and the preservation of spatial resolution. For quantitative studies, it is important to use a consistent filtering approach.

Q4: How does the BSREM algorithm differ from OSEM for PSMA PET imaging, and what is the significance of the β -value?

A4: The BSREM algorithm incorporates a regularization parameter, denoted as β (beta), which penalizes large differences between neighboring pixel values. This helps to control noise while maintaining sharp edges of lesions, potentially leading to higher contrast-to-noise ratios compared to OSEM.

- Low β-value: Results in less noise suppression, leading to sharper but potentially noisier images.
- High β -value: Increases noise suppression, resulting in smoother images, but may blur small details if set too high.

The optimal β -value depends on factors such as the injected dose, acquisition time, and the specific diagnostic task. Studies on other PSMA tracers suggest that the optimal β -value may



vary for detecting small versus large lesions. For example, one study on ⁶⁸Ga-PSMA found a β-value of 400 to be optimal for small lesions, while a value of 500-600 was better for larger lesions.[3][4] Another study on ¹⁸F-PSMA-1007 suggested a β-value of 700 provided a good balance of noise level, contrast-to-noise ratio, and visual image quality.[5][6]

Troubleshooting Guide

Issue 1: Reconstructed images are too noisy, making it difficult to identify small lesions.

- Possible Cause: The number of iterations or subsets in your OSEM reconstruction may be too high, or the β-value in your BSREM reconstruction may be too low. Insufficient post-reconstruction filtering can also contribute to high noise levels.
- Troubleshooting Steps:
 - Review OSEM parameters: Try reducing the number of iterations or subsets. A common clinical starting point is 2-4 iterations and 16-32 subsets.
 - \circ Adjust BSREM β -value: If using BSREM, consider increasing the β -value to enhance noise suppression.
 - Apply/Adjust Post-Reconstruction Filter: If not already in use, apply a Gaussian filter. If a
 filter is already applied, consider increasing the FWHM (e.g., from 4mm to 6mm) to
 achieve a smoother image.
 - Evaluate with a phantom: To objectively assess the impact of these changes, use an image quality phantom to measure noise and contrast recovery with different parameter sets.

Issue 2: The measured SUVmax of lesions appears lower than expected, potentially leading to underestimation of disease activity.

- Possible Cause: This can be due to an insufficient number of iterations in the OSEM reconstruction, which leads to incomplete convergence of the algorithm. Excessive postreconstruction filtering (a large FWHM) can also blur lesions and lower the SUVmax.
- Troubleshooting Steps:



- Increase OSEM iterations: Gradually increase the number of iterations (e.g., from 2 to 3 or
 4) and observe the effect on SUVmax in known lesions or phantom spheres.
- Reduce Post-Reconstruction Filtering: Decrease the FWHM of the Gaussian filter to reduce blurring.
- Check for EARL Compliance: Ensure your reconstruction parameters are compliant with standards like EARL, which are designed to harmonize quantitative measurements.

Issue 3: I am observing "halo" or "overshoot" artifacts around areas of high **Piflufolastat** F 18 uptake.

- Possible Cause: These artifacts can sometimes be seen with iterative reconstruction algorithms, particularly when point spread function (PSF) modeling is used. They can also be influenced by the number of iterations.
- Troubleshooting Steps:
 - Review PSF Modeling: If PSF modeling is enabled, try reconstructing the images without it to see if the artifact is resolved.
 - Optimize Iterations: A very high number of iterations can sometimes exacerbate these artifacts. Try reconstructing with a lower number of iterations.
 - Consult Vendor Application Specialist: Specific artifacts can be system-dependent.
 Contacting the PET/CT scanner manufacturer's application support can provide tailored advice.

Quantitative Data Summary

The following tables summarize the expected impact of varying key reconstruction parameters on quantitative image quality metrics.

Table 1: Impact of OSEM Parameters on Image Quality



Parameter	Change	Effect on Image Noise	Effect on Lesion Contrast	Effect on SUVmax
Iterations	Increase	Increase	Increase	Increase (approaches true value)
Decrease	Decrease	Decrease	Decrease (underestimation)	
Subsets	Increase	Increase	Faster Convergence	Faster Convergence
Decrease	Decrease	Slower Convergence	Slower Convergence	
Gaussian Filter FWHM	Increase	Decrease	Decrease	Decrease (blurring effect)
Decrease	Increase	Increase	Increase (less blurring)	

Table 2: Impact of BSREM β -Value on Image Quality

β-Value	Image Noise	Lesion Edge Sharpness	Overall Image Appearance
Low	Higher	Sharper	High contrast, potentially noisy
Medium	Moderate	Good	Balanced contrast and noise
High	Lower	Smoother	Smoother, less noise, potential for blurring

Experimental Protocols



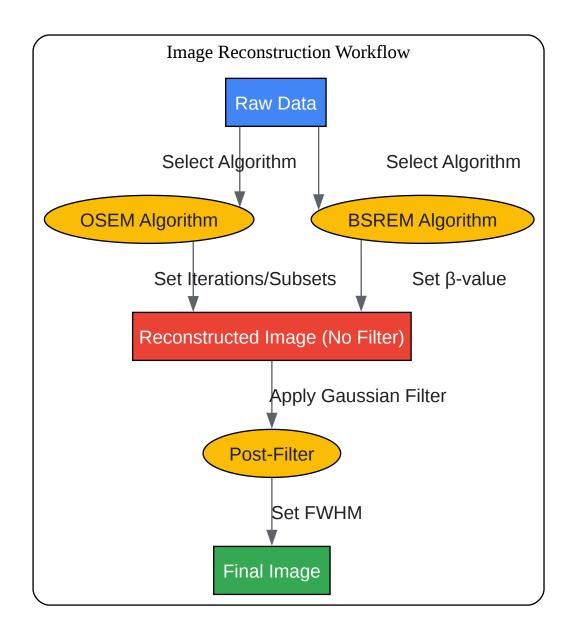
Protocol 1: Phantom-Based Optimization of OSEM Reconstruction Parameters

This protocol describes a method for optimizing OSEM reconstruction parameters using a standardized image quality phantom (e.g., NEMA IEC Body Phantom).

- Phantom Preparation: Fill the phantom spheres and background with an ¹⁸F solution according to the manufacturer's instructions to simulate a clinically relevant lesion-to-background ratio (e.g., 4:1 or 8:1).
- Image Acquisition: Acquire PET/CT data of the phantom using your standard clinical protocol for Piflufolastat F 18 imaging.
- Image Reconstruction: Reconstruct the acquired data using a matrix of different OSEM parameters. For example:
 - Iterations: 2, 3, 4, 5
 - Subsets: 16, 24, 32
 - Gaussian Filter FWHM: 2mm, 4mm, 6mm, 8mm
- Quantitative Analysis: For each reconstructed image series, calculate the following metrics:
 - Contrast Recovery (CR): Measure the mean activity in each sphere relative to the background.
 - Background Variability (Noise): Measure the standard deviation of the signal in a large region of interest in the uniform background.
 - Signal-to-Noise Ratio (SNR) / Contrast-to-Noise Ratio (CNR): Calculate based on the CR and background variability.
- Selection of Optimal Parameters: Choose the combination of parameters that provides the best trade-off between high contrast recovery and low background noise for the lesion sizes of clinical interest.

Visualizations

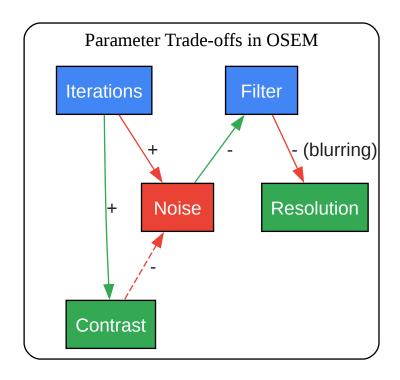




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Caption: Workflow for PET image reconstruction.





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Caption: Relationship between key reconstruction parameters.

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